

An In-depth Technical Guide to (1H-Pyrazol-3-yl)methanol Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (1H-Pyrazol-3-yl)methanol

Cat. No.: B1335596

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(1H-Pyrazol-3-yl)methanol hydrochloride is a heterocyclic organic compound featuring a pyrazole ring functionalized with a hydroxymethyl group, presented as a hydrochloride salt. The pyrazole motif is a well-established "privileged scaffold" in medicinal chemistry, forming the core of numerous approved therapeutic agents.^[1] This is attributed to its ability to engage in various biological interactions and its synthetic tractability. This technical guide provides a comprehensive overview of the known properties, synthesis, and potential applications of **(1H-Pyrazol-3-yl)methanol** hydrochloride, intended to serve as a valuable resource for professionals in research and drug development.

Physicochemical Properties

(1H-Pyrazol-3-yl)methanol hydrochloride is commercially available as a white solid. While specific experimental data for the hydrochloride salt is limited, the properties of the free base, **(1H-Pyrazol-3-yl)methanol**, offer some insight.

Table 1: Physicochemical Data of **(1H-Pyrazol-3-yl)methanol** and its Hydrochloride Salt

Property	(1H-Pyrazol-3-yl)methanol	(1H-Pyrazol-3-yl)methanol hydrochloride
CAS Number	23585-49-1[2]	270920-41-7[3]
Molecular Formula	C4H6N2O[2]	C4H7ClN2O[3]
Molecular Weight	98.10 g/mol [2]	134.57 g/mol
Appearance	Buttery Solid[4]	White Solid
Melting Point	Data not available	Data not available
Boiling Point	326.8 °C at 760 mmHg (Predicted)	Data not available
Solubility	Data not available	Data not available
pKa	Data not available	Data not available

Synthesis and Characterization

Synthesis of (1H-Pyrazol-3-yl)methanol

A common synthetic route to the free base, **(1H-Pyrazol-3-yl)methanol**, involves the reduction of 1H-pyrazole-3-carboxylic acid.

Experimental Protocol:

A solution of 1H-pyrazole-3-carboxylic acid (4 g, 35.7 mmol) in tetrahydrofuran (20 mL) is added to a cooled (0 °C) solution of aluminum (III) hydride in tetrahydrofuran under a nitrogen atmosphere. The reaction mixture is stirred at room temperature for 1 hour and then refluxed overnight. After cooling to 0 °C, the reaction is quenched by the sequential addition of water (2.7 mL), 10% NaOH solution (5.4 mL), and water (8.1 mL). The mixture is stirred for an additional 30 minutes at 0 °C and then filtered through Celite. The filtrate is concentrated under reduced pressure, and the resulting residue is purified by silica gel column chromatography (eluent: ethyl acetate/hexane, 1/2, v/v) to yield **(1H-pyrazol-3-yl)methanol** as a buttery solid (1.9 g, 54% yield).[4]

Preparation of (1H-Pyrazol-3-yl)methanol hydrochloride

A specific experimental protocol for the direct synthesis of **(1H-Pyrazol-3-yl)methanol** hydrochloride is not readily available in the reviewed literature. However, it can be reasonably presumed that the hydrochloride salt can be prepared by treating a solution of the free base, **(1H-Pyrazol-3-yl)methanol**, in a suitable organic solvent (e.g., diethyl ether, methanol, or isopropanol) with a solution of hydrogen chloride in the same or a compatible solvent. The resulting precipitate would then be collected by filtration and dried.

Spectroscopic Characterization

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, MS) for **(1H-Pyrazol-3-yl)methanol** hydrochloride is not currently available in the public domain. For the free base, a mass spectrometry result of $m/z = 81.1$ $[M + H - H_2O]^+$ has been reported.^[4] Researchers are advised to perform their own analytical characterization upon synthesis or acquisition of the compound.

Applications in Drug Discovery and Medicinal Chemistry

The pyrazole nucleus is a cornerstone in the design of kinase inhibitors, with numerous FDA-approved drugs targeting this enzyme class.^[1] The nitrogen atoms of the pyrazole ring can act as both hydrogen bond donors and acceptors, facilitating crucial interactions within the ATP-binding pocket of kinases.^[1]

(1H-Pyrazol-3-yl)methanol hydrochloride serves as a valuable building block in the synthesis of more complex molecules for drug discovery. The hydroxymethyl group provides a reactive handle for further chemical modifications, allowing for the exploration of structure-activity relationships (SAR). For instance, it can be oxidized to an aldehyde or carboxylic acid, or used in ether or ester formation to introduce diverse functionalities.

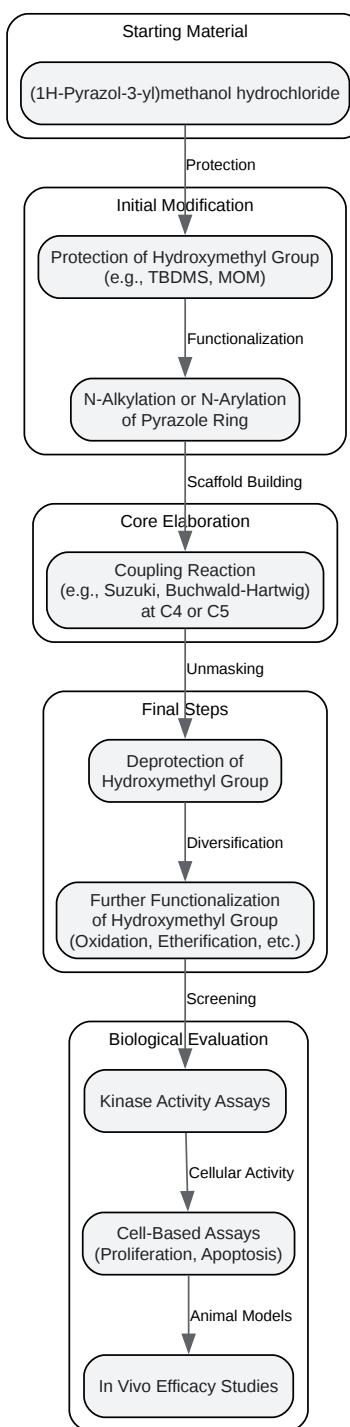
While specific biological activities for **(1H-Pyrazol-3-yl)methanol** hydrochloride have not been reported, the broader class of pyrazole derivatives has demonstrated a wide range of pharmacological effects, including:

- Anticancer: Pyrazole derivatives have been shown to inhibit the growth of various cancer cell lines.^{[5][6]}

- Anti-inflammatory: The pyrazole scaffold is present in several non-steroidal anti-inflammatory drugs (NSAIDs).[7]
- Kinase Inhibition: As mentioned, pyrazoles are prominent in the development of inhibitors for various kinases, such as c-Jun N-terminal kinase (JNK).[8][9]

Logical Workflow for Utilizing **(1H-Pyrazol-3-yl)methanol** hydrochloride in Kinase Inhibitor Synthesis

The following diagram illustrates a generalized workflow for the utilization of **(1H-Pyrazol-3-yl)methanol** hydrochloride in a kinase inhibitor discovery program.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for kinase inhibitor synthesis.

Safety Information

The free base, **(1H-Pyrazol-3-yl)methanol**, is classified as harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335). It is expected that the hydrochloride salt presents similar hazards. Standard laboratory safety precautions, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be followed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

(1H-Pyrazol-3-yl)methanol hydrochloride is a promising, yet under-characterized, building block for medicinal chemistry and drug discovery. Its pyrazole core suggests potential applications in the development of kinase inhibitors and other therapeutic agents. While a significant amount of experimental data for the hydrochloride salt is currently lacking, this guide provides a summary of the available information and a framework for its potential use in research. Further investigation into the physicochemical properties, detailed synthetic protocols, and biological activities of this compound is warranted to fully realize its potential in the development of novel therapeutics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. [\(1H-Pyrazol-3-yl\)methanol | C4H6N2O | CID 4913243](https://pubchem.ncbi.nlm.nih.gov/compound/4913243) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [\(1H-Pyrazol-3-yl\)methanol hydrochloride | C4H7ClN2O | CID 52988791](https://pubchem.ncbi.nlm.nih.gov/compound/52988791) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [\(1H-PYRAZOL-3-YL\)METHANOL | 23585-49-1](https://www.chemicalbook.com/23585-49-1.htm) [chemicalbook.com]
- 5. Design, synthesis, molecular docking and biological evaluation of 1,3,5-trisubstituted-1H-pyrazole derivatives as anticancer agents with cell cycle arrest, ERK and RIPK3- kinase activities - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. Structure-based design and pharmacological profiling of functionalized pyrazoles targeting lung cancer pathways - Arabian Journal of Chemistry [arabjchem.org]
- 7. Pyrazole-containing pharmaceuticals: target, pharmacological activity, and their SAR studies - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Synthesis and SAR of 4-(pyrazol-3-yl)-pyridines as novel c-Jun N-terminal kinase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Discovery of 3-alkyl-5-aryl-1-pyrimidyl-1H-pyrazole derivatives as a novel selective inhibitor scaffold of JNK3 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to (1H-Pyrazol-3-yl)methanol Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1335596#1h-pyrazol-3-yl-methanol-hydrochloride-properties-and-uses]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com